

# health and safety information for handling 2-Phenylpyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Phenylpyridine

Cat. No.: B120327

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## Health and Safety for 2-Phenylpyridine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety information for the handling of **2-Phenylpyridine** (CAS No. 1008-89-5). The following sections detail the physical and chemical properties, hazard classifications, personal protection protocols, and emergency procedures necessary for the safe use of this compound in a laboratory setting. All quantitative data is summarized in structured tables for ease of reference, and detailed procedural workflows are visualized using diagrams.

## Physicochemical and Hazard Data

A summary of the key physical, chemical, and hazard properties of **2-Phenylpyridine** is presented below. This data is essential for understanding its behavior and potential risks.

### Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>9</sub> N	[1][2]
Molar Mass	155.20 g/mol	[1][2][3]
Appearance	Colorless or yellow liquid/oil	[1][2]
Boiling Point	268-270 °C	[4][5]
Density	1.086 g/mL at 25 °C	[4][5]
Flash Point	110 °C (230 °F) - closed cup	[4][5]
Refractive Index	n <sub>20</sub> /D 1.623	[4][5]
Vapor Pressure	0.0028 mmHg	[1]
Solubility in Water	Low	[2]

**Table 2: Hazard Identification and Classification**

Hazard	Classification	Source
GHS Pictogram	Warning	[1][3][4]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1][3][4]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[4][6]
Signal Word	Warning	[4]
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[4]
Target Organs	Respiratory system, eyes, skin.	[4][7]

**Table 3: Toxicological Data**

Parameter	Value	Source
Acute Toxicity	No acute toxicity information is available for this product. The toxicological properties have not been fully investigated.	[8][9]
LD50/LC50	Data not available.	[9]

It is critical to note the lack of comprehensive toxicological data. Therefore, **2-Phenylpyridine** should be handled as a potentially hazardous substance, and exposure should be minimized.

## Experimental Protocols

The following protocols provide detailed methodologies for the safe handling, storage, and disposal of **2-Phenylpyridine**, as well as procedures for spill management.

### Safe Handling and Storage Protocol

- Engineering Controls: All work with **2-Phenylpyridine** must be conducted in a well-ventilated chemical fume hood.[8][9] Ensure that an eyewash station and safety shower are readily accessible.[8]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield (EN 166).[8][9]
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[6][9] Gloves must be inspected prior to use.[6]
  - Skin and Body Protection: Wear a lab coat.[9] For larger quantities or tasks with a higher risk of splashing, a chemical apron and additional protective clothing may be necessary.[9]
  - Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a NIOSH or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors.[9] A dust mask (type N95) may be suitable for handling small quantities of solids if aerosolization is possible.[4]

- Handling Procedures:
  - Avoid contact with skin, eyes, and clothing.[9]
  - Avoid breathing dust, vapor, mist, or gas.[9]
  - Wash hands thoroughly after handling.[8][10]
  - Keep containers tightly closed when not in use.[8][9]
- Storage:
  - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[9][11]
  - Keep the container tightly closed.[8][9]
  - Store in a locked-up location.[8][10]

## Spill Cleanup Protocol

This protocol outlines the steps for managing a minor chemical spill of **2-Phenylpyridine**. For major spills, evacuate the area and contact emergency services.

- Immediate Actions:
  - Alert personnel in the immediate area.
  - If the substance is volatile, close the laboratory door and increase ventilation through the fume hood.[8]
  - Eliminate all ignition sources.
- Personal Protective Equipment: Don the appropriate PPE as described in section 2.1 before approaching the spill.
- Containment:

- For liquid spills, create a dike around the spill using an inert absorbent material such as vermiculite, dry sand, or commercial sorbent pads.[\[8\]](#)[\[9\]](#)
- Work from the outside of the spill inwards to prevent spreading.[\[8\]](#)
- Absorption and Neutralization:
  - Cover the spill with an inert absorbent material.[\[9\]](#)
  - Allow the material to be fully absorbed.
- Collection and Disposal:
  - Carefully scoop up the absorbent material and place it into a labeled, sealable hazardous waste container.[\[8\]](#)[\[9\]](#)
  - Do not use paper towels for initial absorption as this may increase evaporation.[\[4\]](#)
- Decontamination:
  - Clean the spill area with soap and water.[\[12\]](#)
  - Place all contaminated cleaning materials into the hazardous waste container.
- Waste Disposal: Seal the waste container and arrange for disposal through your institution's Environmental Health and Safety (EHS) department.[\[9\]](#)[\[11\]](#)

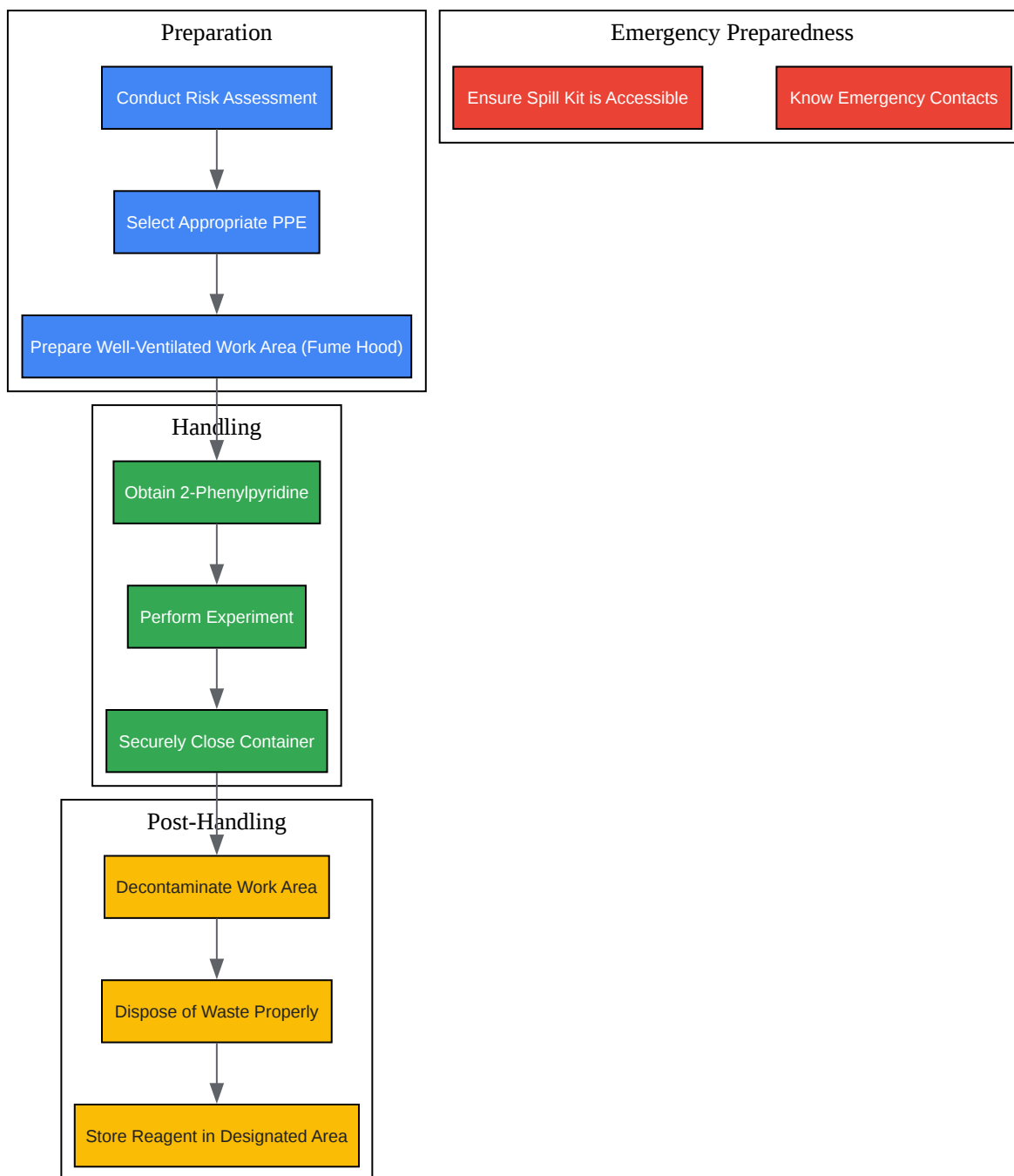
## Waste Disposal Protocol

- Waste Segregation: Do not mix **2-Phenylpyridine** waste with other incompatible waste streams.[\[11\]](#)
- Container: Collect waste in a designated, compatible, and clearly labeled hazardous waste container.[\[11\]](#)
- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name "**2-Phenylpyridine**," the associated hazards (Irritant), and the date of accumulation.[\[11\]](#)

- Storage of Waste: Store the sealed waste container in a designated, well-ventilated, and secure area.[\[11\]](#)
- Disposal: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.[\[11\]](#)

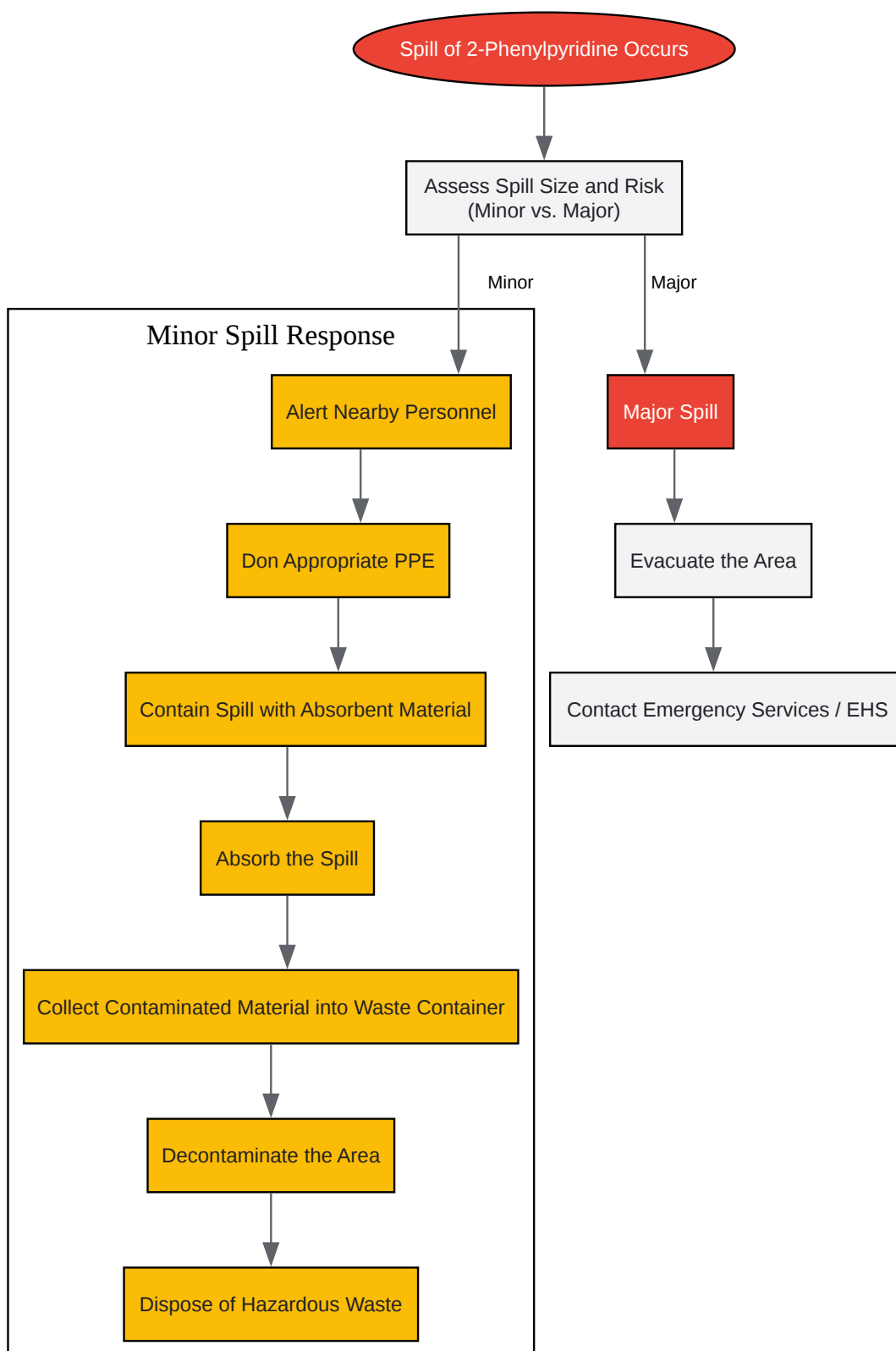
## Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **2-Phenylpyridine**.



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Safe Handling Workflow for **2-Phenylpyridine**.



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Emergency Spill Response Workflow for **2-Phenylpyridine**.



## First Aid Measures

In case of exposure to **2-Phenylpyridine**, follow these first aid measures and seek medical attention.

**Table 4: First Aid Procedures**

Exposure Route	Procedure	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if symptoms appear.	[8][9]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.	[8][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.	[8][9]
Ingestion	Do NOT induce vomiting. Wash mouth out with water. Never give anything by mouth to an unconscious person. Get immediate medical attention.	[7][9]

## Fire Fighting Measures

Aspect	Information	Source
Suitable Extinguishing Media	Water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical, or chemical foam.	[8][9]
Unsuitable Extinguishing Media	Do not use a water jet, as this will spread the fire.	
Specific Hazards	May produce hazardous decomposition products including nitrogen oxides (NO <sub>x</sub> ), carbon monoxide (CO), and carbon dioxide (CO <sub>2</sub> ).	[8]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.	[8][9]

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a comprehensive risk assessment and adherence to institutional safety protocols. Always consult the most up-to-date Safety Data Sheet (SDS) for **2-Phenylpyridine** before use.

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## References

- 1. ehs.utk.edu [ehs.utk.edu]
- 2. Preparation of Fac-Tris(2-Phenylpyridinato) Iridium(III) - PMC [pmc.ncbi.nlm.nih.gov]

- 3. jk-sci.com [jk-sci.com]
- 4. 2-苯基吡啶 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. fishersci.com [fishersci.com]
- 7. qmul.ac.uk [qmul.ac.uk]
- 8. benchchem.com [benchchem.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. atsdr.cdc.gov [atsdr.cdc.gov]
- 11. chemistry.utoronto.ca [chemistry.utoronto.ca]
- 12. chemsafetypro.com [chemsafetypro.com]
- To cite this document: BenchChem. [health and safety information for handling 2-Phenylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120327#health-and-safety-information-for-handling-2-phenylpyridine]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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